

5-Methyl-4-hexenoic Acid: A Technical Whitepaper

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Compound of Interest

Compound Name: 5-Methyl-4-hexenoic acid

Cat. No.: B1590576

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CAS Number: 5636-65-7

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Methyl-4-hexenoic acid is an unsaturated carboxylic acid with potential applications in organic synthesis and as a building block for more complex molecules. This document provides a comprehensive overview of its chemical and physical properties, synthesis methodologies, and available spectroscopic data. While specific biological activities and detailed mechanistic studies on this compound are not extensively documented in publicly available literature, this paper summarizes the existing knowledge and provides a foundation for future research and development endeavors.

Chemical and Physical Properties

5-Methyl-4-hexenoic acid, a colorless to pale yellow liquid, possesses a distinctive odor. It is an organic compound with the molecular formula C₇H₁₂O₂. Its key physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C7H12O2	
Molecular Weight	128.17 g/mol	
CAS Number	5636-65-7	
Appearance	Colorless to pale yellow liquid	
Density	0.930 - 0.9862 g/cm ³	
Boiling Point	203-205 °C	
Melting Point	-28 °C	
Flash Point	117.993 °C	
pKa	4.8 (at 25 °C)	
Refractive Index	1.4504 - 1.456	
Solubility	Soluble in water and common organic solvents	

Synonyms: 4-Hexenoic acid, 5-methyl-; 5-Methylhex-4-enoic acid.

Synthesis Methodologies

Two primary methods for the synthesis of **5-Methyl-4-hexenoic acid** have been described in the literature.

Method 1: From Hexanedione

This method involves the reaction of hexanedione with methyl ether diborate in the presence of potassium carbonate. This initial step yields 5-methyl-4-hexene-2,3-diol acid ester, which is subsequently hydrolyzed under acidic conditions with heating to produce the final product.

Experimental Protocol:

Detailed experimental protocols for this specific synthesis are not readily available in the reviewed literature. A general procedure would involve:

- Reaction: Combining hexanedione, methyl ether diborate, and potassium carbonate in a suitable solvent and stirring the mixture, likely at a controlled temperature.
- Hydrolysis: After the initial reaction is complete, the intermediate ester is treated with an acid catalyst (e.g., sulfuric acid or hydrochloric acid) and heated to induce hydrolysis.
- Workup and Purification: The reaction mixture would then be subjected to a standard aqueous workup to remove inorganic salts and the catalyst. The crude product would likely be purified by distillation under reduced pressure.

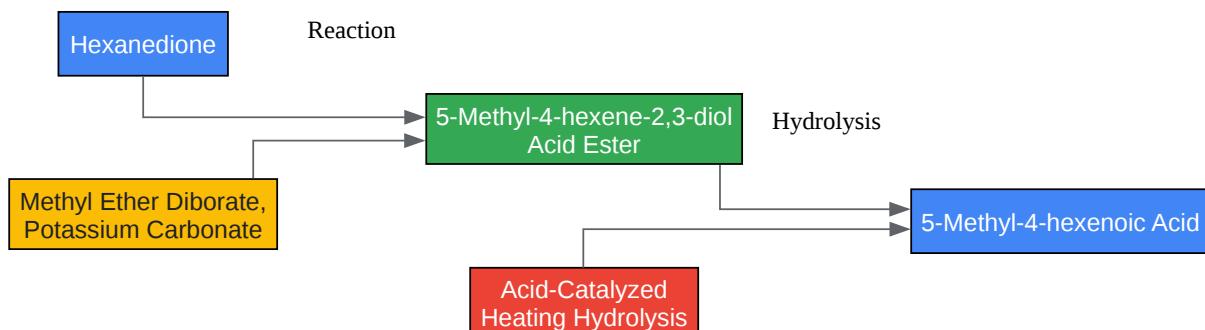
Method 2: From Hexanal

This alternative synthesis begins with a Michael addition reaction between hexanal and an isobutyl magnesium halide (a Grignard reagent). This reaction forms 5-methyl-4-hexenol. The alcohol is then oxidized to yield **5-Methyl-4-hexenoic acid**.

Experimental Protocol:

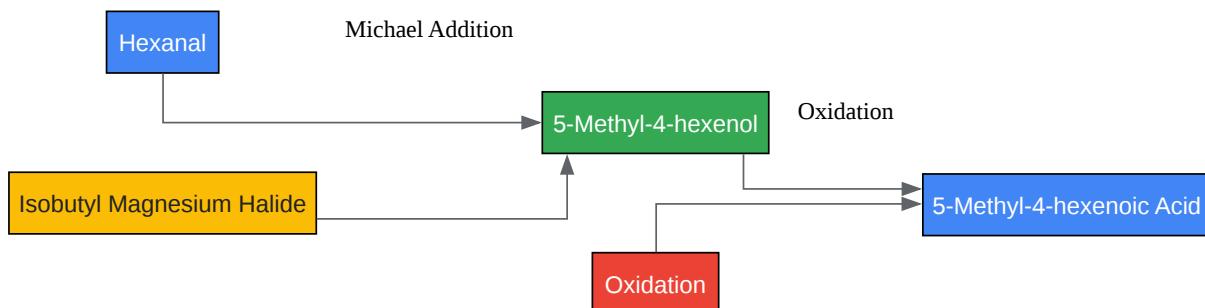
Specific, step-by-step experimental details for this synthesis are not extensively published. A generalized protocol would entail:

- Grignard Reaction: The isobutyl magnesium halide solution would be slowly added to a solution of hexanal in an anhydrous ether solvent at a low temperature (e.g., 0 °C) to control the exothermic reaction.
- Quenching: The reaction is then quenched by the slow addition of a saturated aqueous ammonium chloride solution.
- Extraction and Isolation of Alcohol: The intermediate alcohol, 5-methyl-4-hexenol, is extracted from the aqueous layer using an organic solvent. The solvent is then removed to yield the crude alcohol.
- Oxidation: The isolated alcohol is then oxidized using a suitable oxidizing agent (e.g., Jones reagent, pyridinium chlorochromate) to form the carboxylic acid.
- Purification: The final product, **5-Methyl-4-hexenoic acid**, would be purified from the reaction mixture, likely through extraction and distillation.



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Caption: Synthesis of **5-Methyl-4-hexenoic Acid** from Hexanedione.



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Caption: Synthesis of **5-Methyl-4-hexenoic Acid** from Hexanal.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **5-Methyl-4-hexenoic acid**.

Mass Spectrometry

GC-MS data is available for **5-Methyl-4-hexenoic acid**. The mass spectrum provides information about the fragmentation pattern of the molecule, which can be used for its identification. [2]

Instrument	Ionization Type
Shimadzu GCMS-QP2010S	EI

Infrared (IR) Spectroscopy

While a specific IR spectrum for **5-Methyl-4-hexenoic acid** is not provided in the search results, the characteristic peaks for a carboxylic acid can be predicted. There would be a sharp band for the C=O (carbonyl) stretch between 1680 and 1725 cm^{-1} and a broad peak for the O-H stretch in the 2500 to 3000 cm^{-1} region.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed ^1H and ^{13}C NMR data with peak assignments for **5-Methyl-4-hexenoic acid** were not found in the available search results. However, for a carboxylic acid, the hydroxyl proton (OH) would typically appear in the 10-13 ppm region in ^1H NMR spectroscopy, though it may be broad or unobserved due to chemical exchange.

Biological Activity and Potential Applications

Currently, there is a significant lack of specific data on the biological activity of **5-Methyl-4-hexenoic acid** in the public domain. General statements suggest its use as a raw material or intermediate in the synthesis of biologically active compounds, fragrances, drugs, and pesticides. [1]

The broader class of unsaturated carboxylic acids is known to possess a range of biological activities, but direct studies on this specific molecule are needed to ascertain its potential in drug development. No information was found regarding its effects on specific cell lines or its involvement in any signaling pathways.

Safety Information

5-Methyl-4-hexenoic acid is an organic compound that requires careful handling. It is reported to be irritating to the eyes and skin. [1] Standard laboratory safety precautions should be followed when working with this chemical, including the use of protective gloves, goggles, and clothing. In case of contact, the affected area should be rinsed immediately with plenty of water. It is also advised to keep the compound away from fire, oxidants, strong acids, and strong bases, and to ensure good ventilation during use and storage. [1]

Conclusion and Future Directions

5-Methyl-4-hexenoic acid is a readily synthesizable unsaturated carboxylic acid. While its basic chemical and physical properties are documented, a significant gap exists in the understanding of its biological activity and potential applications in drug discovery and development. Future research should focus on:

- Detailed Synthesis Optimization: Elucidating and optimizing the detailed experimental protocols for its synthesis to improve yield and purity.
- Comprehensive Spectroscopic Analysis: Full characterization using ^1H NMR, ^{13}C NMR, and IR spectroscopy with complete data interpretation.
- Biological Screening: A thorough investigation of its biological activities, including but not limited to, antimicrobial, antifungal, and cytotoxic effects on various cell lines.
- Mechanism of Action Studies: If any significant biological activity is identified, further studies to understand its mechanism of action and potential involvement in cellular signaling pathways will be crucial.

This foundational knowledge will be essential for unlocking the full potential of **5-Methyl-4-hexenoic acid** in scientific research and for the development of new therapeutic agents.

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